

Safeguarding Your Laboratory: Proper Disposal of 3,4-Dichloroisocoumarin

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Compound of Interest		
Compound Name:	3,4-Dichloroisocoumarin	
Cat. No.:	B162991	Get Quote

For researchers and scientists in the fast-paced world of drug development, adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information for the proper disposal of **3,4-Dichloroisocoumarin**, a potent serine protease inhibitor. Following these procedures will help ensure the safety of laboratory personnel and compliance with environmental regulations.

Immediate Safety and Handling Precautions

3,4-Dichloroisocoumarin is a hazardous chemical that requires careful handling. It is classified as toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation. Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.

Personal Protective Equipment (PPE):

PPE Category	Specification
Eye/Face Protection	Chemical safety goggles or face shield.
Skin Protection	Compatible chemical-resistant gloves (e.g., nitrile), lab coat.
Respiratory Protection	NIOSH/MSHA approved respirator if dust is generated.



Step-by-Step Disposal Protocol

The primary method for the disposal of **3,4-Dichloroisocoumarin** and its contaminated materials is through a licensed professional waste disposal service. Due to its chlorinated nature, high-temperature incineration with a system to scrub acidic gases like hydrogen chloride is the preferred method of destruction. Under no circumstances should this chemical be disposed of down the drain.

Experimental Workflow for Disposal:

- Segregation and Collection:
 - Carefully sweep up any solid 3,4-Dichloroisocoumarin, avoiding dust formation.
 - Place the solid waste into a clearly labeled, sealed, and compatible hazardous waste container.
 - Collect any contaminated materials (e.g., gloves, weighing paper, pipette tips) in a separate, clearly labeled hazardous waste bag or container.
 - For solutions of 3,4-Dichloroisocoumarin, collect them in a labeled, sealed, and compatible liquid hazardous waste container. Do not mix with other solvent waste streams unless approved by your institution's Environmental Health and Safety (EHS) office.
- Labeling and Storage:
 - Label all waste containers with "Hazardous Waste," the full chemical name ("3,4-Dichloroisocoumarin"), and the approximate quantity.
 - Store the sealed waste containers in a designated, secure hazardous waste accumulation area, away from incompatible materials.
- Arranging for Pickup:
 - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
 - Provide them with a complete and accurate description of the waste.



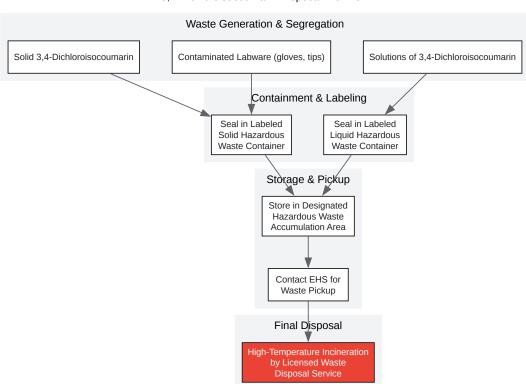


Key Experimental Data Summary

Property	Value
Molecular Formula	C ₉ H ₄ Cl ₂ O ₂
Molecular Weight	215.03 g/mol
Appearance	White to off-white crystalline solid
Solubility	Soluble in organic solvents such as ethanol, DMSO, and DMF. Sparingly soluble in aqueous buffers.
Storage Temperature	2-8°C

Disposal Workflow Diagram





3,4-Dichloroisocoumarin Disposal Workflow

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Caption: Workflow for the safe disposal of **3,4-Dichloroisocoumarin**.

By adhering to these detailed procedures, laboratories can ensure the safe handling and disposal of **3,4-Dichloroisocoumarin**, fostering a secure research environment and







maintaining regulatory compliance. Always consult your institution's specific safety guidelines and EHS office for any additional requirements.

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